

# Performance Comparison of Isonicotinimidohydrazide Metal Complexes

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Compound of Interest						
Compound Name:	Isonicotinimidohydrazide					
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The biological efficacy of **isonicotinimidohydrazide** metal complexes is notably influenced by the coordinated metal ion and the specific Schiff base ligand. Generally, complexation with metal ions enhances the biological activity of the parent Schiff base ligands.[4] This enhancement is often attributed to the increased lipophilicity of the metal complexes, which facilitates their transport across cell membranes.

## **Antibacterial Activity**

Studies have demonstrated that metal complexes of **isonicotinimidohydrazide** Schiff bases exhibit significant antibacterial activity against a spectrum of pathogenic bacteria. The activity is often metal-dependent. For instance, in a study of (E)-N'-(1-thiophen-2-yl) ethylidene isonicotinohydrazide complexes, the Ni(II) and Cu(II) complexes showed greater antibacterial efficacy compared to the Co(II) complex, which was found to be inactive.[5][6] Another study on complexes with N-(2-methoxybenzylidene)isonicotinohydrazone found the Cu(II) complex to be the most active against E. coli when compared to a standard drug, Kanamycin-30.[2][4]



Complex	Metal Ion	Ligand	Bacterial Strain	Activity Compared to Ligand	Reference Standard
Co(II), Cu(II), Ni(II), Zn(II) complexes	Co, Cu, Ni, Zn	Furyl/Thiophe ne-2- carboxaldehy de Schiff bases	Various	More Active	-
Cu(II), Ni(II), Co(II) complexes	Cu, Ni, Co	(E)-N'-(1- thiophen-2-yl) ethylidene isonicotinohy drazide	Various	Ni & Cu > Co (inactive)	-
Cu(II), Ni(II), Co(II) complexes	Cu, Ni, Co	N-(2- methoxybenz ylidene)isonic otinohydrazo ne	E. coli	Cu complex most active	Kanamycin- 30

## **Antifungal Activity**

Similar to their antibacterial properties, the antifungal activity of these complexes is also noteworthy. Metal complexes of isonicotinoylhydrazide Schiff's bases have been screened against various fungal strains, demonstrating that the metal complexes are more potent than the uncomplexed ligands.[4]

### **Cytotoxic Activity**

The cytotoxic potential of these metal complexes has been evaluated using assays such as the brine shrimp lethality bioassay. In one study, the Ni(II) complex of (E)-N'-(1-thiophen-2-yl) ethylidene isonicotinohydrazide demonstrated the highest cytotoxicity compared to the Cu(II) and Co(II) complexes.[5][6]



Complex	Metal Ion	Ligand	Assay	Cytotoxicity Comparison
Cu(II), Ni(II) complexes	Cu, Ni	Furyl/Thiophene- 2- carboxaldehyde Schiff bases	Brine Shrimp Lethality Bioassay	Cytotoxic
Cu(II), Ni(II), Co(II) complexes	Cu, Ni, Co	(E)-N'-(1- thiophen-2-yl) ethylidene isonicotinohydraz ide	Brine Shrimp Lethality Bioassay	Ni > Cu & Co

# **Experimental Protocols**

Detailed methodologies are crucial for the reproducibility of scientific findings. The following sections outline the typical experimental protocols for the synthesis and biological evaluation of **isonicotinimidohydrazide** metal complexes.

# Synthesis of Schiff Base Ligand (General Procedure)

A common method for the synthesis of **isonicotinimidohydrazide** Schiff bases involves the condensation reaction between isonicotinohydrazide (isoniazid) and an appropriate aldehyde or ketone.[1]

- Dissolution: Dissolve isonicotinohydrazide in a suitable solvent, typically methanol or ethanol, in a round-bottomed flask with stirring.
- Addition of Carbonyl Compound: To this solution, add an equimolar amount of the desired aldehyde or ketone (e.g., 2-acetylpyridine, 2-methoxybenzaldehyde). A few drops of a catalyst, such as acetic acid, may be added.
- Reflux: Reflux the reaction mixture for a period of 2 to 4 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- Isolation and Purification: After cooling, the resulting precipitate (the Schiff base ligand) is collected by filtration, washed with the cold solvent, and dried under vacuum over a



desiccant like anhydrous CaCl2.[3]

# **Synthesis of Metal Complexes (General Procedure)**

The metal complexes are typically synthesized by reacting the Schiff base ligand with a metal salt in a suitable solvent.[3][5]

- Ligand Solution: Prepare a hot solution of the Schiff base ligand in an appropriate solvent (e.g., ethanol) in a reflux setup.
- Metal Salt Solution: Separately, prepare a solution of the metal salt (e.g., acetates or chlorides of Cu(II), Ni(II), Co(II)) in the same solvent.
- Reaction: Slowly add the metal salt solution to the hot ligand solution with continuous stirring.
- Reflux: Reflux the resulting mixture for approximately 3 hours.
- Isolation and Purification: After cooling to room temperature, the precipitated metal complex is filtered, washed with the cold solvent, and dried under vacuum.

# Antibacterial and Antifungal Screening (Disc Diffusion Method)

The antimicrobial activity of the synthesized compounds is often evaluated using the disc diffusion method.

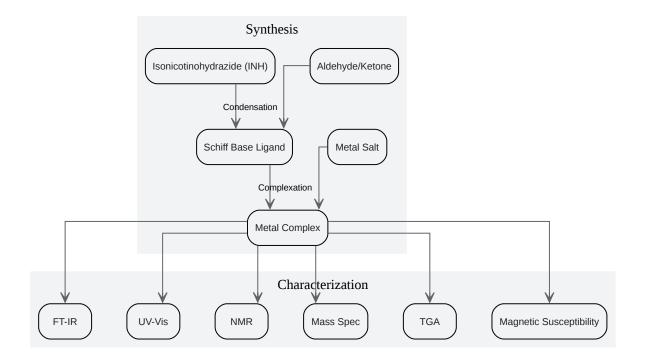
- Preparation of Inoculum: Prepare a standardized inoculum of the test microorganisms.
- Seeding of Agar Plates: Uniformly spread the microbial inoculum over the surface of sterile agar plates.
- Application of Test Compounds: Place sterile filter paper discs impregnated with known concentrations of the test compounds (dissolved in a suitable solvent like DMSO) onto the seeded agar surface.
- Incubation: Incubate the plates under appropriate conditions for microbial growth (e.g., 37°C for 24 hours for bacteria).



 Measurement of Inhibition Zones: Measure the diameter of the zone of inhibition (the clear area around the disc where microbial growth is inhibited) in millimeters.

# Visualizing Workflows and Relationships Experimental Workflow for Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of **isonicotinimidohydrazide** metal complexes.



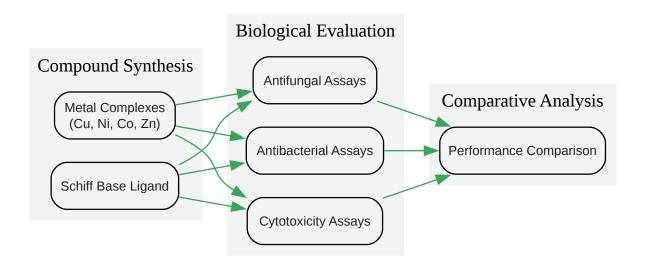
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Caption: Synthesis and characterization workflow.

# **Logical Relationship of Biological Activity**



This diagram shows the logical progression from synthesis to the evaluation of biological activities and the comparative analysis.



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Caption: From synthesis to comparative analysis.

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